

Fipronil-Sulfide vs. Fipronil-Sulfone: A Comparative Guide to Soil Persistence

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Compound of Interest

Compound Name: *Fipronil-sulfide*

Cat. No.: *B195288*

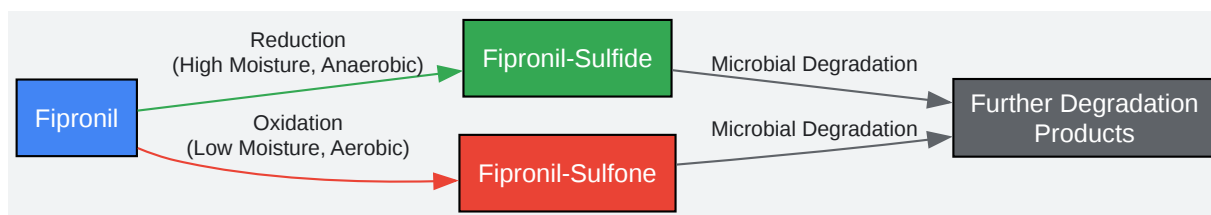
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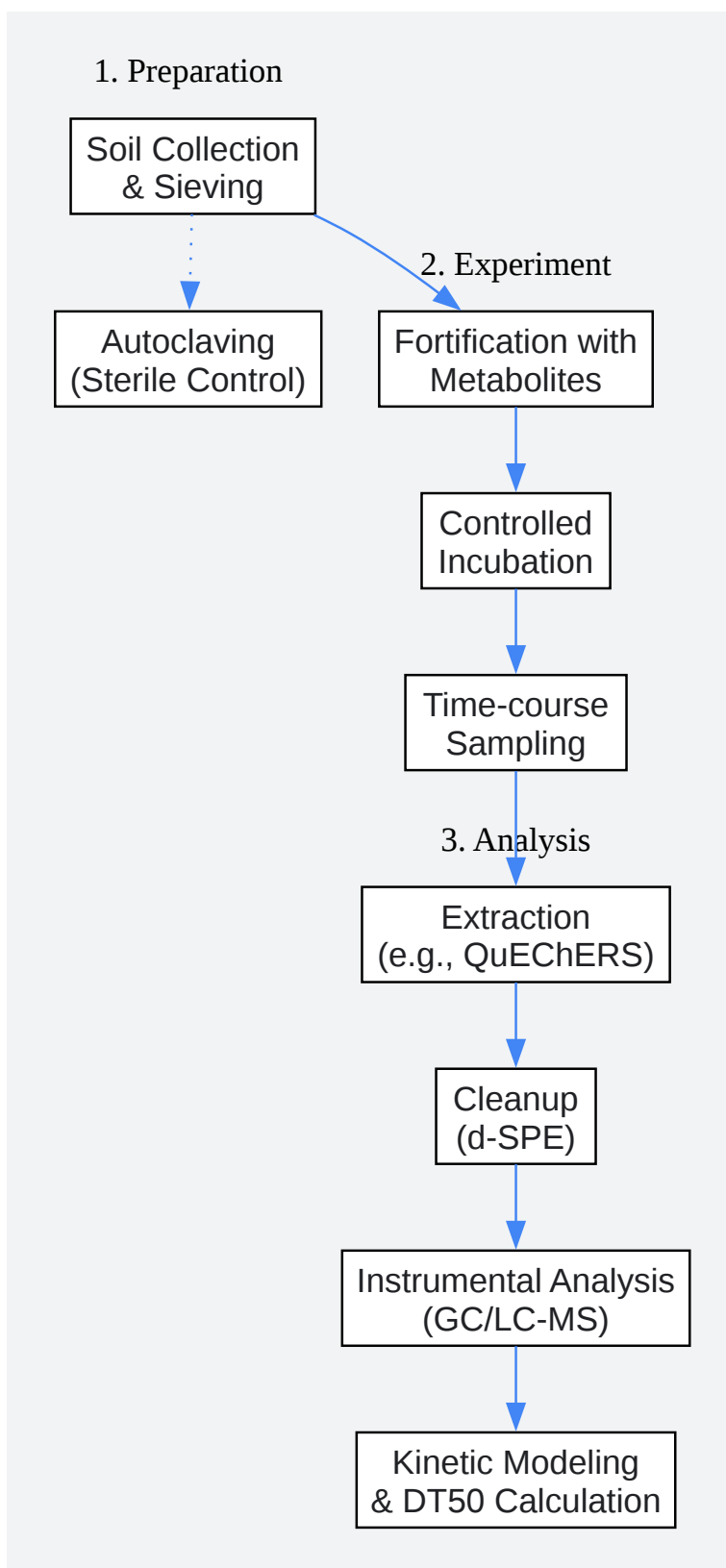
For Researchers, Scientists, and Drug Development Professionals

The environmental fate of fipronil, a widely used phenylpyrazole insecticide, is of significant interest due to the persistence and potential toxicity of its metabolites. This guide provides an objective comparison of the soil persistence of two major metabolites: **fipronil-sulfide** and fipronil-sulfone. The information presented is collated from various experimental studies to aid in environmental risk assessment and further research.

Formation and Degradation Pathways in Soil

Fipronil degrades in the soil primarily through two pathways: reduction to **fipronil-sulfide** and oxidation to fipronil-sulfone. The prevalence of each metabolite is heavily influenced by soil conditions. High soil moisture and anaerobic (low-oxygen) environments favor the formation of **fipronil-sulfide**, while well-aerated, low-moisture conditions promote the formation of fipronil-sulfone^[1]. Both metabolites can be further degraded by soil microorganisms.





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References

- 1. researchgate.net [researchgate.net]
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